

DNA-PK-IN-6 solubility and stability issues

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Compound of Interest

Compound Name: DNA-PK-IN-6

Cat. No.: B12425267

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Technical Support Center: DNA-PK-IN-6

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the DNA-PK inhibitor, **DNA-PK-IN-6**.

Frequently Asked Questions (FAQs)

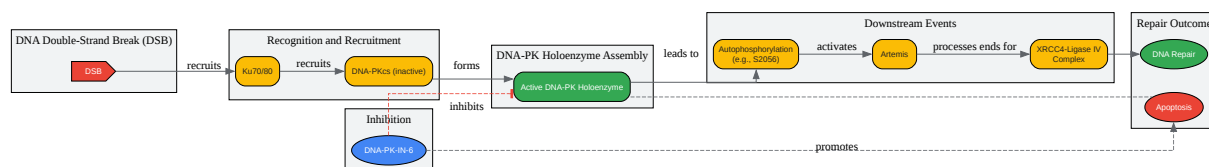
Q1: What is **DNA-PK-IN-6** and what is its mechanism of action?

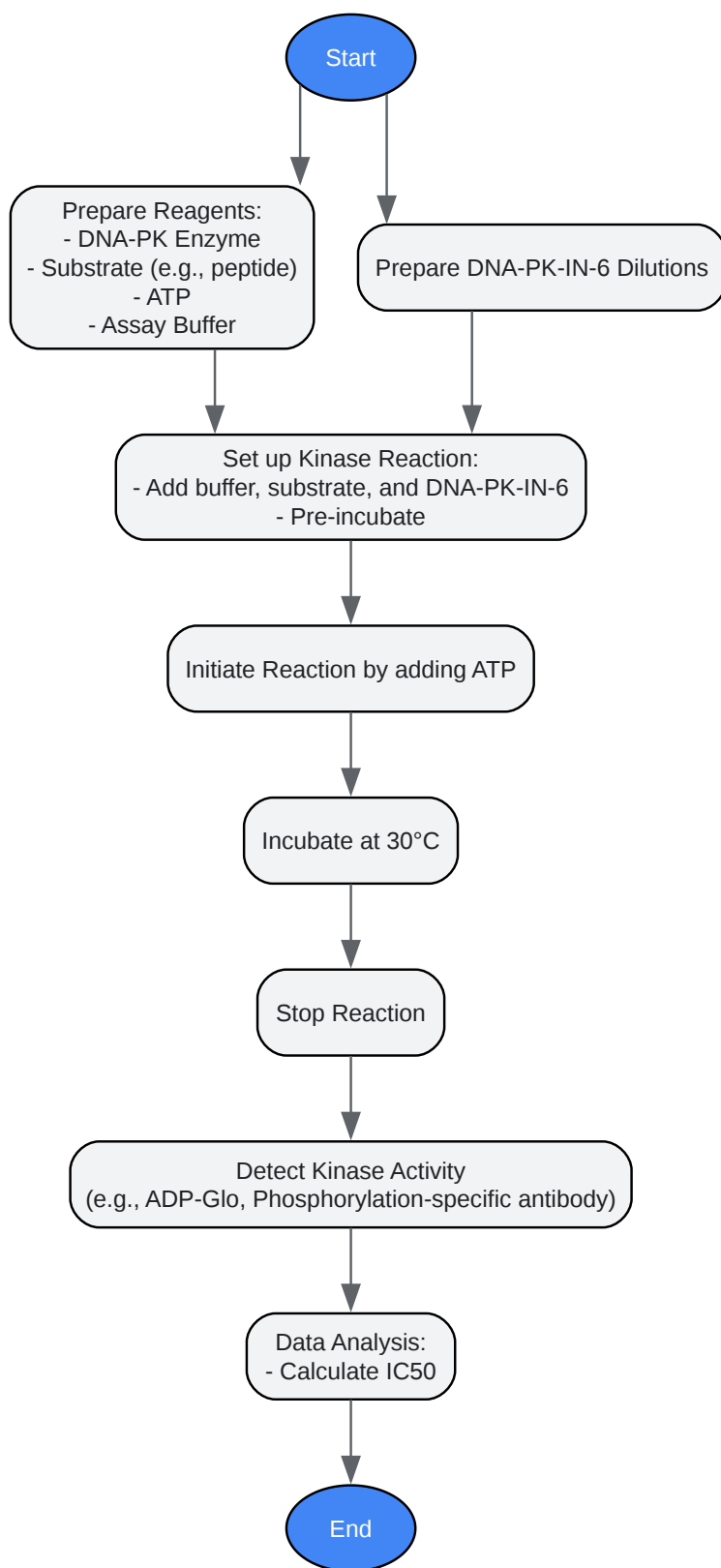
DNA-PK-IN-6 is a potent inhibitor of the DNA-dependent protein kinase (DNA-PK). DNA-PK is a critical enzyme in the non-homologous end joining (NHEJ) pathway, a major mechanism for repairing DNA double-strand breaks (DSBs). By inhibiting the catalytic subunit of DNA-PK (DNA-PKcs), **DNA-PK-IN-6** prevents the repair of DSBs, which can lead to the induction of apoptosis in cancer cells. This mechanism also enhances the sensitivity of tumor cells to radiotherapy and other DNA-damaging agents.

Q2: What is the primary signaling pathway involving DNA-PK?

DNA-PK is a key player in the Non-Homologous End Joining (NHEJ) pathway for DNA double-strand break repair. The pathway is initiated by the binding of the Ku70/80 heterodimer to the broken DNA ends, which then recruits the catalytic subunit, DNA-PKcs. This forms the active DNA-PK holoenzyme, which autophosphorylates itself and other downstream targets to facilitate the processing and ligation of the DNA ends.

DNA-PK Signaling Pathway in NHEJ





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